

Technical Support Center: Ampicillin Selection and Satellite Colonies

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Compound of Interest

Compound Name: Ampicillin(1-)

Cat. No.: B1205501

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This technical support guide provides troubleshooting assistance for researchers encountering satellite colonies during ampicillin-based selection experiments.

Frequently Asked Questions (FAQs)

Q1: What are satellite colonies and why are they a problem?

Satellite colonies are small colonies of bacteria that grow around a larger, antibiotic-resistant colony on a selection plate.^{[1][2]} These smaller colonies typically do not contain the plasmid conferring antibiotic resistance and are a concern because they can lead to the selection of false positives in cloning and other molecular biology applications.^{[1][3]} Their presence indicates a potential issue with the selective pressure of the ampicillin in the agar plate.^{[3][4]}

Q2: What is the underlying mechanism of satellite colony formation?

The formation of satellite colonies is a direct consequence of the mechanism of ampicillin resistance.^{[3][4]} Bacteria that are resistant to ampicillin typically carry a gene, often *bla* or *AmpR*, which produces a beta-lactamase enzyme.^{[3][5]} This enzyme is secreted by the resistant bacteria into the surrounding medium, where it degrades the ampicillin, creating a localized zone with a reduced concentration of the antibiotic.^{[3][4][6][7][8]} Non-resistant bacteria in this "safe zone" can then begin to grow, forming satellite colonies.^{[3][4][7]}

Q3: What are the common causes of satellite colonies on my ampicillin plates?

Several factors can contribute to the appearance of satellite colonies:

- **Prolonged Incubation:** Incubating plates for longer than 16-24 hours allows more time for beta-lactamase to be secreted and to degrade the ampicillin, increasing the likelihood of satellite colony formation.[\[1\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)
- **Low Ampicillin Concentration:** If the initial concentration of ampicillin in the plates is too low, it can be more easily degraded by the beta-lactamase, leading to the growth of non-resistant cells.[\[6\]](#)[\[7\]](#)
- **Old or Improperly Stored Ampicillin/Plates:** Ampicillin is susceptible to degradation over time, especially when stored improperly (e.g., at the wrong temperature or for too long).[\[3\]](#)[\[6\]](#)
Using degraded ampicillin or old plates will result in a lower effective antibiotic concentration.[\[3\]](#)
- **High Plating Density:** Plating a very high density of transformed cells can lead to a higher overall concentration of secreted beta-lactamase, accelerating the breakdown of ampicillin.[\[9\]](#)
- **pH of the Medium:** The activity of beta-lactamase can be influenced by the pH of the growth medium.[\[7\]](#)

Troubleshooting Guide

If you are observing satellite colonies on your ampicillin selection plates, consult the following troubleshooting table for potential causes and recommended solutions.

Problem	Potential Cause	Recommended Solution
Satellite colonies are present	Prolonged incubation time.	Do not incubate plates for longer than 16 hours. [1] [9] As soon as true colonies are visible, move the plates to 4°C. [11]
Low ampicillin concentration.	Ensure the correct concentration of ampicillin is used. For problematic experiments, consider increasing the concentration to 150-200 µg/mL. [7] [11] [12]	
Old or degraded ampicillin stock or plates.	Always use freshly prepared ampicillin plates (ideally within a few weeks if stored at 4°C). [13] Prepare fresh ampicillin stock solutions and store them in aliquots at -20°C. [2] [6]	
High density of plated cells.	Optimize the volume of transformation culture plated to ensure well-isolated colonies. [9]	
Instability of ampicillin.	Consider using carbenicillin as an alternative. Carbenicillin is also a beta-lactam antibiotic but is more stable and less susceptible to degradation by beta-lactamase, which significantly reduces the formation of satellite colonies. [3] [4] [6] [11] [13] [14]	

Quantitative Data Summary

Antibiotic	Recommended Working Concentration	Notes
Ampicillin	50-100 µg/mL[2][15][16]	Can be increased to 200 µg/mL to reduce satellite colonies.[3][12]
Carbenicillin	50-100 µg/mL[14]	More stable alternative to ampicillin; reduces satellite colony formation.[6][13][14]

Experimental Protocols

Protocol 1: Preparation of Ampicillin Stock Solution (100 mg/mL)

- Weigh out 1 gram of ampicillin sodium salt powder.
- Dissolve the powder in 10 mL of sterile deionized water.
- Sterilize the solution by passing it through a 0.22 µm syringe filter.
- Aliquot the sterile solution into microcentrifuge tubes.
- Store the aliquots at -20°C.[2]

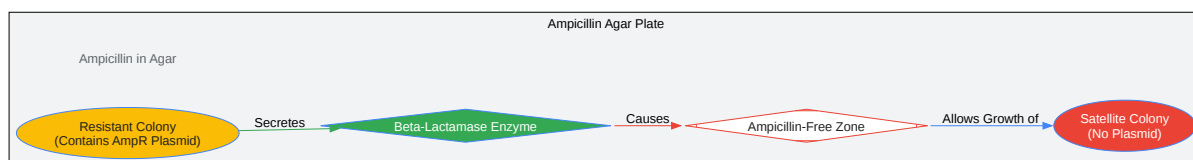
Protocol 2: Preparation of LB Agar Plates with Ampicillin

- Prepare LB agar according to the manufacturer's instructions.
- Autoclave the LB agar to sterilize it.
- Allow the autoclaved agar to cool to 50-60°C in a water bath. Adding antibiotic to agar that is too hot will cause it to degrade.[1][6]
- Add the appropriate volume of ampicillin stock solution to the cooled agar to achieve the desired final concentration (e.g., 1 mL of a 100 mg/mL stock to 1 L of agar for a final concentration of 100 µg/mL).

- Mix the agar gently to ensure even distribution of the antibiotic.
- Pour the plates and allow them to solidify.
- Store the plates at 4°C for up to a few weeks.

Visualizations

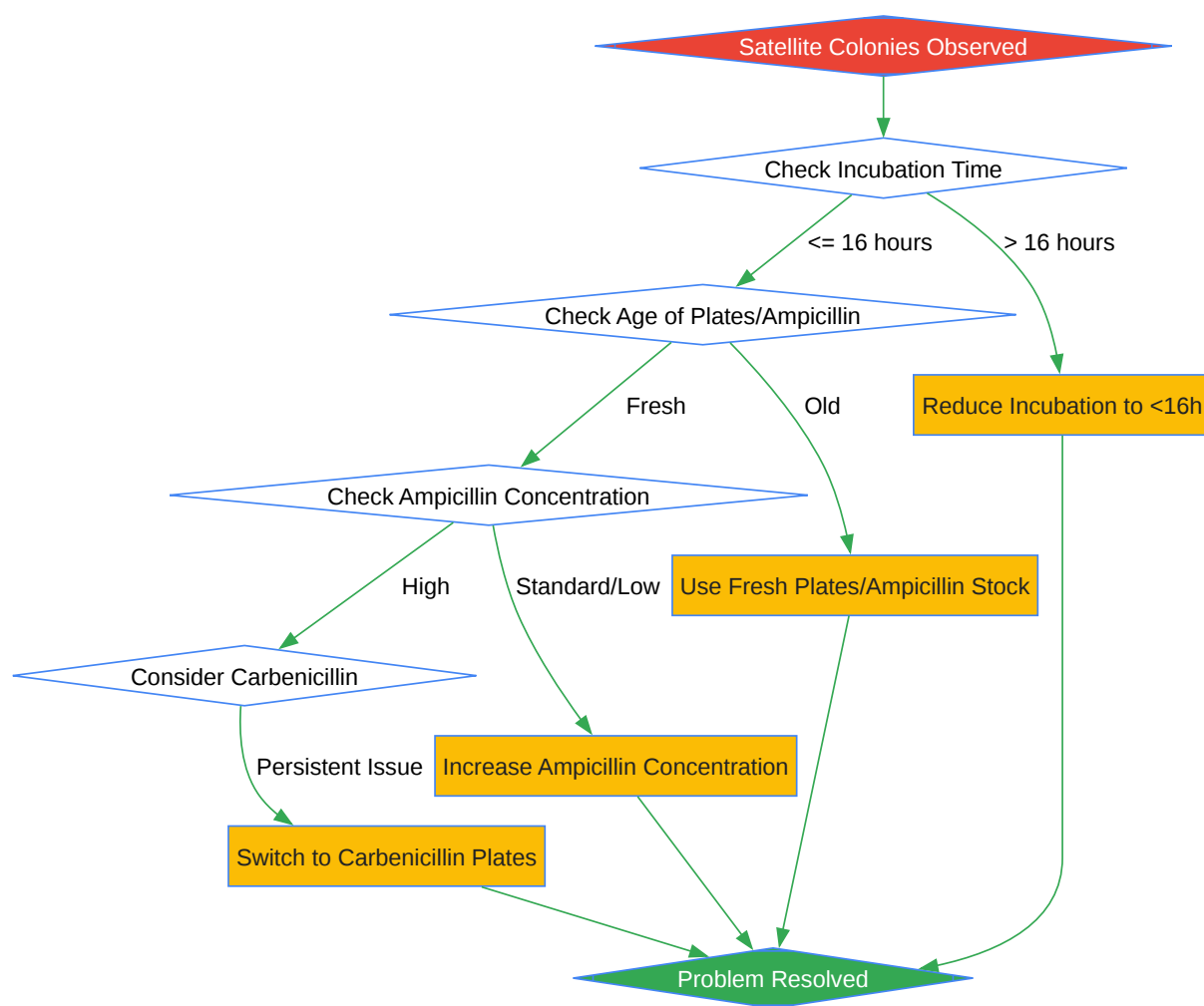
Mechanism of Satellite Colony Formation



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Caption: Mechanism of satellite colony formation on ampicillin plates.

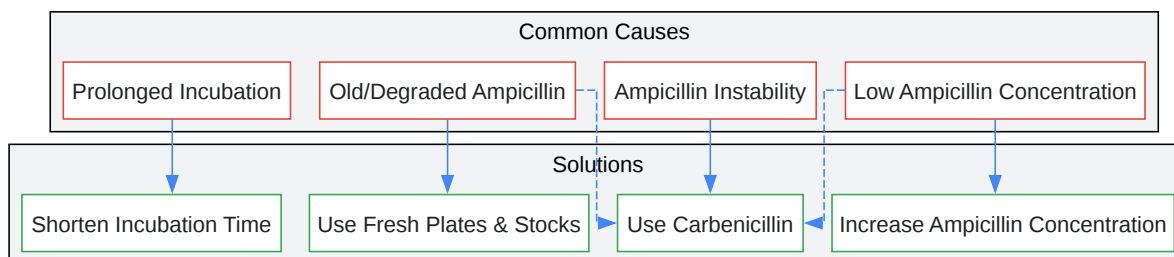
Troubleshooting Workflow for Satellite Colonies



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Caption: A logical workflow for troubleshooting satellite colonies.

Relationship Between Causes and Solutions



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Caption: Mapping causes of satellite colonies to their solutions.

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References

- 1. m.youtube.com [m.youtube.com]
- 2. abo.com.pl [abo.com.pl]
- 3. bitesizebio.com [bitesizebio.com]
- 4. bitesizebio.com [bitesizebio.com]
- 5. blog.addgene.org [blog.addgene.org]
- 6. goldbio.com [goldbio.com]
- 7. researchgate.net [researchgate.net]
- 8. Satellite Colonies - Molecular Biology [protocol-online.org]
- 9. Bacterial Transformation Troubleshooting Guide | Thermo Fisher Scientific - US [thermofisher.com]

- 10. goldbio.com [goldbio.com]
- 11. researchgate.net [researchgate.net]
- 12. The Increase in Protein and Plasmid Yields of E. coli with Optimized Concentration of Ampicillin as Selection Marker - PMC [pmc.ncbi.nlm.nih.gov]
- 13. goldbio.com [goldbio.com]
- 14. Reddit - The heart of the internet [reddit.com]
- 15. Enhance Bacterial Growth: Strategies for Efficient Cultures | VectorBuilder [en.vectorbuilder.com]
- 16. researchgate.net [researchgate.net]
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